

# Application Notes and Protocols: Preparation of PKUMDL-LC-101-D04 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PKUMDL-LC-101-D04

Cat. No.: B3026041

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**PKUMDL-LC-101-D04** is an allosteric activator of glutathione peroxidase 4 (GPX4), a key regulator of ferroptosis, a form of programmed cell death.<sup>[1][2][3]</sup> It has been shown to increase GPX4 activity in both cell-free assays and cell extracts.<sup>[1][4][5]</sup> Specifically, at a concentration of 20  $\mu\text{M}$ , it enhances GPX4 activity to 150% of control levels in cell-free systems, and a similar effect is observed at 61  $\mu\text{M}$  in wild-type mouse embryonic fibroblast (MEF) extracts.<sup>[1][3][4]</sup> Furthermore, **PKUMDL-LC-101-D04** has demonstrated protective effects against cholesterol hydroperoxide-induced cell death in MEFs at a concentration of 200  $\mu\text{M}$ .<sup>[1][2][3]</sup> These properties make it a valuable tool for studying the role of GPX4 in various physiological and pathological processes.

This document provides a detailed protocol for the preparation of a stock solution of **PKUMDL-LC-101-D04**, intended for use in research and drug development applications.

## Quantitative Data Summary

For ease of reference and calculation, the key chemical and physical properties of **PKUMDL-LC-101-D04** are summarized in the table below.

Property	Value	Source
Chemical Name	N-(2-aminoethyl)-4- [[[(cyclopentylamino) thioxomethyl]amino]- benzenesulfonamide, monohydrochloride	[1][2]
Synonyms	GPX4-Activator-1d4	[4][5]
CAS Number	2143896-83-5	[1][2][4]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> N <sub>4</sub> O <sub>2</sub> S <sub>2</sub> • HCl	[1][2]
Formula Weight	378.9 g/mol	[1][2]
Purity	≥98%	[1][2]
Physical Form	Crystalline solid	[1][2]
Storage (Solid)	-20°C	[1][2]
Stability (Solid)	≥ 4 years	[1][2]
Solubility	DMSO: ≥50.8 mg/mL Ethanol: ≥12.78 mg/mL Water: ≥51.2 mg/mL	[4]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PKUMDL-LC-101-D04** in dimethyl sulfoxide (DMSO).

### Materials

- **PKUMDL-LC-101-D04** (crystalline solid)
- Anhydrous/molecular sieve-dried DMSO (Dimethyl Sulfoxide)
- Microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Inert gas (e.g., argon or nitrogen), optional

## Procedure

- **Equilibration:** Before opening, allow the vial of **PKUMDL-LC-101-D04** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **PKUMDL-LC-101-D04** solid into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.789 mg of the compound.

Calculation:

- Desired Concentration (C) = 10 mM = 0.010 mol/L
- Formula Weight (FW) = 378.9 g/mol
- Desired Volume (V) = 1 mL = 0.001 L
- Mass (m) =  $C \times FW \times V = 0.010 \text{ mol/L} \times 378.9 \text{ g/mol} \times 0.001 \text{ L} = 0.003789 \text{ g} = 3.789 \text{ mg}$
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **PKUMDL-LC-101-D04** solid. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and/or sonication can be used to aid dissolution if necessary.<sup>[6][7]</sup> Visually inspect the solution to ensure there are no visible particles.

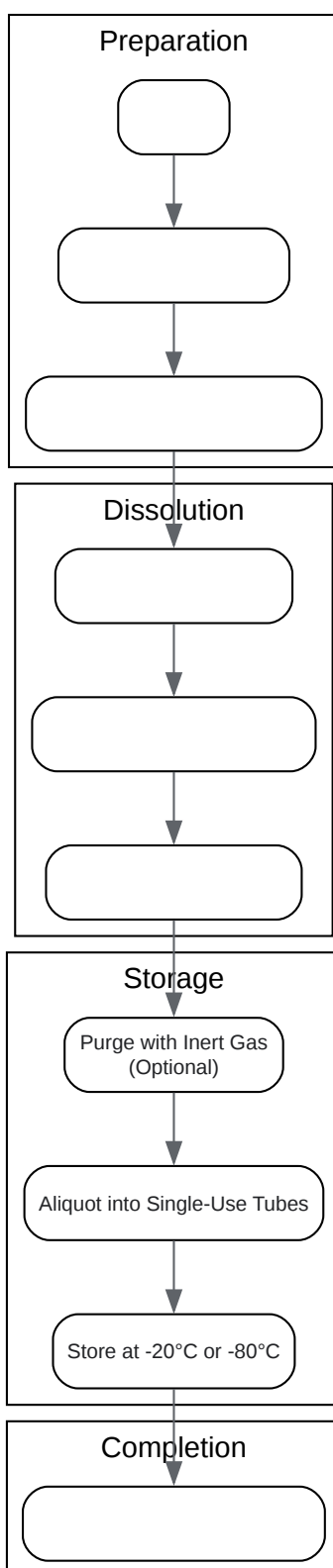
- Inert Gas Purge (Optional but Recommended): To enhance stability, gently purge the headspace of the tube with an inert gas like argon or nitrogen before tightly sealing the cap.  
[\[1\]](#)
- Labeling: Clearly label the tube with the compound name (**PKUMDL-LC-101-D04**), concentration (10 mM), solvent (DMSO), and date of preparation.
- Storage: Store the stock solution at -20°C or -80°C.[\[5\]](#) For long-term storage (up to 6 months), -80°C is recommended.[\[5\]](#) For shorter-term storage (up to 1 month), -20°C is suitable.[\[5\]](#) It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[7\]](#)

## Safety Precautions

- **PKUMDL-LC-101-D04** is for research use only and not for human or veterinary use.[\[1\]](#)
- This material should be considered hazardous until further information is available.[\[1\]](#)
- Avoid ingestion, inhalation, and contact with eyes, skin, and clothing.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling this compound.
- Wash hands thoroughly after handling.[\[1\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[\[1\]](#)

## Visualizations

### Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **PKUMDL-LC-101-D04** stock solution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 3. [admin.biosschina.com](https://admin.biosschina.com) [[admin.biosschina.com](https://admin.biosschina.com)]
- 4. [apexbt.com](https://apexbt.com) [[apexbt.com](https://apexbt.com)]
- 5. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 6. PKUMDL-LC-101-D04 (GPX4-Activator-1d4) | GPX4别构激活剂 | MCE [[medchemexpress.cn](https://medchemexpress.cn)]
- 7. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of PKUMDL-LC-101-D04 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026041#how-to-prepare-pkumdl-lc-101-d04-stock-solution>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)